

Application Notes: Site-Specific Fluorescent Labeling of CD36 (93-110)-Cys Peptide

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| Compound of Interest | | |
|----------------------|-------------------|-----------|
| Compound Name: | CD36 (93-110)-Cys | |
| Cat. No.: | B12377923 | Get Quote |

For Researchers, Scientists, and Drug Development Professionals

Introduction

The Cluster of Differentiation 36 (CD36) is a multifunctional transmembrane glycoprotein that acts as a scavenger receptor for a variety of ligands, including oxidized low-density lipoproteins (oxLDL), long-chain fatty acids, and thrombospondin-1 (TSP-1).[1][2][3] It plays a crucial role in lipid metabolism, immune response, angiogenesis, and platelet activation.[2][3] The peptide sequence corresponding to amino acids 93-110 of CD36 is a key binding site for ligands like TSP-1, making it a region of significant interest for studying CD36-mediated signaling pathways and for the development of therapeutic inhibitors.

Fluorescent labeling of this specific peptide, which has been engineered to include a terminal cysteine residue (**CD36 (93-110)-Cys**), provides a powerful tool for various research applications. These applications include tracking the peptide's interaction with cellular targets, quantifying binding affinity through fluorescence polarization, and visualizing its localization within cells using fluorescence microscopy.

This document provides a detailed protocol for the site-specific labeling of the **CD36 (93-110)-Cys** peptide using maleimide-activated fluorescent dyes. The maleimide group exhibits high selectivity for the thiol (sulfhydryl) group of the cysteine residue, ensuring precise, covalent attachment of the fluorescent tag and yielding a homogeneously labeled peptide population.



Data Presentation Table 1: Properties of Common Thiol-Reactive Fluorescent Dyes

This table summarizes the key spectral properties of fluorescent dyes commonly used for labeling cysteine-containing peptides.



| Fluorescent Dye (Maleimide Derivative) | Excitation Max (λex, nm) | Emission Max (λem, nm) | Molar Extinction Coefficient (ε, M ⁻¹ cm ⁻¹) | Quantum Yield (Ф) | Notes |
|---|--------------------------------|------------------------------|--|----------------------|---|
| Fluorescein- 5-Maleimide | ~494 | ~518 | ~75,000 | 0.92 | Bright green fluorescence, but pH sensitive (fluorescence decreases in acidic environments). |
| Alexa Fluor™ 488 C5 Maleimide | ~495 | ~519 | ~71,000 | 0.92 | Photostable and pH- insensitive alternative to fluorescein. |
| TAMRA C5 Maleimide | ~557 | ~583 | ~91,000 | 0.10 | Bright orange-red fluorescence, often used in FRET studies. |
| Cyanine3 (Cy3) Maleimide | ~550 | ~570 | ~150,000 | 0.15 | Bright and photostable, suitable for multiplexing. |
| Cyanine5 (Cy5) Maleimide | ~650 | ~670 | ~250,000 | 0.20 | Emits in the far-red spectrum, minimizing background autofluoresce |



nce in cellular assays.

Table 2: Representative Data for Labeled Peptide Characterization

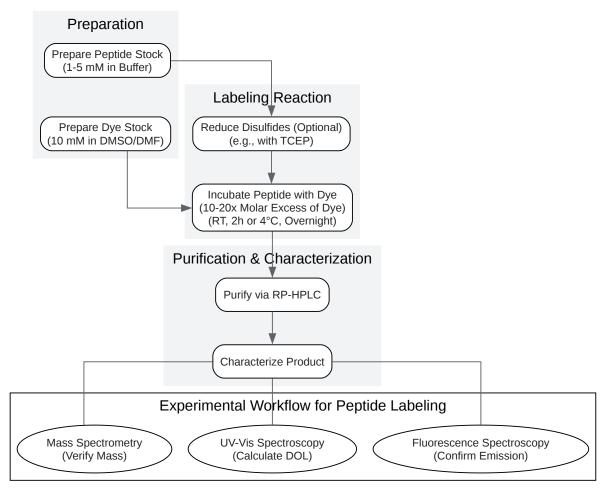
This table provides a template for summarizing the quantitative results obtained after labeling and purification.

| Parameter | Expected Value/Range | Method of Determination |
|-----------------------------|-------------------------------|---|
| Purity of Labeled Peptide | >95% | Analytical RP-HPLC |
| Molecular Weight (Observed) | [MW of Peptide] + [MW of Dye] | Mass Spectrometry (MALDI- TOF or ESI-MS) |
| Labeling Efficiency | >80% | RP-HPLC Peak Area Analysis |
| Dye-to-Peptide Ratio (DOL) | ~1.0 | UV-Vis Spectrophotometry |

Diagrams and Workflows



Experimental Workflow for Peptide Labeling

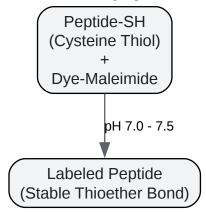


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Caption: Workflow for fluorescent labeling and characterization.



Thiol-Maleimide Conjugation Chemistry

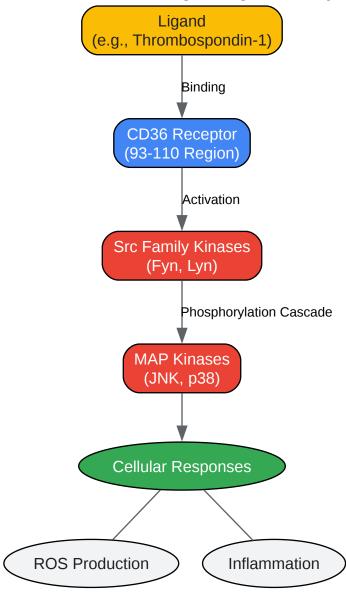


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Caption: Reaction scheme for cysteine-maleimide labeling.



Potential CD36 Signaling Pathway



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References



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